

Experimental protocols for handling and storage of 4-Isopropylphenylacetaldehyde

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Compound of Interest

Compound Name: 4-Isopropylphenylacetaldehyde

Cat. No.: B1208413

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Application Notes and Protocols for 4-Isopropylphenylacetaldehyde

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe handling, storage, and use of **4-Isopropylphenylacetaldehyde**, a key intermediate in the synthesis of various bioactive compounds. Adherence to these guidelines is crucial for ensuring the integrity of the compound and the safety of laboratory personnel.

Chemical and Physical Properties

4-Isopropylphenylacetaldehyde is an aromatic aldehyde with a distinct odor profile, making it also useful in the fragrance industry.^{[1][2]} Its physical and chemical properties are summarized in the table below.

Property	Value
CAS Number	4395-92-0[2]
Molecular Formula	C ₁₁ H ₁₄ O[2]
Molecular Weight	162.23 g/mol [2]
Appearance	Solid[1]
Odor	Earthy, fern, aldehydic, cumin, green cortex[2]
Boiling Point	Approximately 249 °C
Flash Point	95 °C[1]
Solubility	Insoluble in water; soluble in oils.
Storage Temperature	Keep in dark place, inert atmosphere, store in freezer, under -20°C.[1]

Handling Protocols

Due to its potential for oxidation and reactivity, **4-Isopropylphenylacetaldehyde** requires careful handling in a controlled laboratory environment. Aromatic aldehydes can be sensitive to air and light, leading to degradation over time.[3]

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with handling **4-Isopropylphenylacetaldehyde** should be conducted before commencing any experimental work. The following minimum PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile or neoprene).
- Body Protection: A laboratory coat.
- Respiratory Protection: In case of insufficient ventilation or when handling large quantities, a respirator with an organic vapor cartridge may be necessary.

Engineering Controls

- **Ventilation:** All handling of **4-Isopropylphenylacetaldehyde** should be performed in a well-ventilated laboratory, preferably within a chemical fume hood to minimize inhalation exposure.
- **Inert Atmosphere:** For procedures requiring the exclusion of air, such as long-term storage of solutions or use in air-sensitive reactions, handling should be conducted under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line techniques or in a glove box.

Aliquoting and Solution Preparation

To minimize degradation from repeated freeze-thaw cycles and exposure to air, it is recommended to aliquot the compound into smaller, single-use vials.

Protocol for Aliquoting Solid **4-Isopropylphenylacetaldehyde**:

- **Preparation:** Work in a chemical fume hood. Ensure all glassware is clean and dry.
- **Inert Atmosphere (Recommended):** If available, perform the aliquoting process in a glove box or under a gentle stream of inert gas.
- **Weighing:** Tare a clean, dry vial. Carefully transfer the desired amount of solid **4-Isopropylphenylacetaldehyde** to the vial.
- **Sealing:** Tightly seal the vial with a cap containing a PTFE-faced septum for air-sensitive applications.
- **Labeling:** Clearly label the vial with the compound name, concentration (if a solution is prepared), date, and any relevant hazard information.
- **Storage:** Store the aliquoted vials under the recommended storage conditions (see Section 3).

Protocol for Preparing a Stock Solution:

- **Solvent Selection:** Choose a dry, peroxide-free solvent appropriate for the intended application. Common solvents for organic synthesis include anhydrous tetrahydrofuran

(THF), diethyl ether, or toluene.

- **Glassware Preparation:** Ensure all glassware is oven-dried and cooled under an inert atmosphere.
- **Dissolution:** In a chemical fume hood and under an inert atmosphere, add the desired volume of anhydrous solvent to a flask containing a known weight of **4-Isopropylphenylacetaldehyde**.
- **Mixing:** Gently swirl the flask or use a magnetic stirrer to ensure complete dissolution.
- **Transfer and Storage:** If the stock solution is to be stored, transfer it to a clean, dry storage vessel equipped with a septum, and store under the recommended conditions.

Storage Protocols

Proper storage is critical to maintain the purity and stability of **4-Isopropylphenylacetaldehyde**.

- **Short-Term Storage (days to weeks):** Store in a tightly sealed container in a refrigerator at 2-8 °C, protected from light.
- **Long-Term Storage (months to years):** For optimal stability, store in a freezer at or below -20°C under an inert atmosphere.^[1] The container should be tightly sealed to prevent moisture ingress and placed in a dark environment.

Spill and Waste Disposal Protocols

Spill Response

In the event of a spill, follow these procedures:

- **Evacuate:** Evacuate non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** For small spills, absorb the material with an inert absorbent material such as vermiculite, dry sand, or earth. Do not use combustible materials like paper towels.

- Collection: Carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water.

Waste Disposal

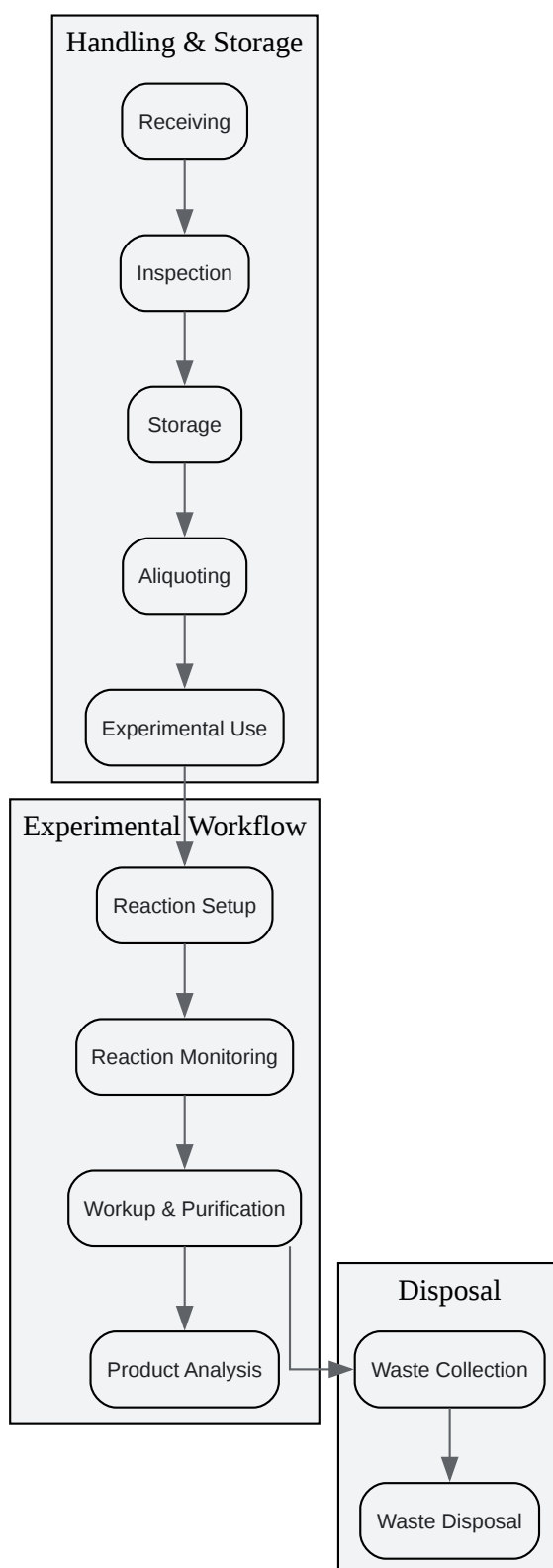
Dispose of **4-Isopropylphenylacetaldehyde** and any contaminated materials in accordance with local, state, and federal regulations.

General Protocol for Disposal of Small Quantities:

- Collection: Collect waste **4-Isopropylphenylacetaldehyde** and contaminated materials in a designated, labeled hazardous waste container.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name of the contents.
- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- Disposal Request: Arrange for pickup and disposal by your institution's environmental health and safety (EHS) office. Do not dispose of **4-Isopropylphenylacetaldehyde** down the drain or in the regular trash.^{[4][5][6]}

Applications and Experimental Protocols

4-Isopropylphenylacetaldehyde serves as a valuable building block in organic synthesis, particularly for the construction of bioactive molecules and nitrogen-containing heterocycles.^[7] Its aldehyde functionality allows it to participate in a variety of carbon-carbon bond-forming reactions.



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Caption: General laboratory workflow for **4-Isopropylphenylacetaldehyde**.

Representative Experimental Protocol: Aldol Condensation

The following is a representative protocol for an Aldol condensation reaction using an aromatic aldehyde like **4-Isopropylphenylacetaldehyde**. This reaction is a fundamental method for forming carbon-carbon bonds.

Materials:

- **4-Isopropylphenylacetaldehyde**
- Acetone (or another suitable ketone)
- Ethanol (95%)
- Sodium Hydroxide (NaOH) solution (e.g., 2 M)
- Glacial Acetic Acid
- Magnetic stirrer and stir bar
- Round-bottom flask
- Ice bath
- Büchner funnel and filter paper

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, combine 1.0 equivalent of **4-Isopropylphenylacetaldehyde** with 1.1 equivalents of the ketone.
- **Solvent Addition:** Add a sufficient volume of 95% ethanol to dissolve the reactants.
- **Base Addition:** While stirring, slowly add the sodium hydroxide solution to the reaction mixture.

- Reaction: Continue stirring at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC). The formation of a precipitate may indicate product formation.
- Workup: Once the reaction is complete, cool the mixture in an ice bath. Neutralize the mixture with a dilute solution of acetic acid.
- Isolation: Collect the solid product by vacuum filtration using a Büchner funnel.
- Purification: Wash the collected solid with cold ethanol to remove any unreacted starting materials and byproducts. The crude product can be further purified by recrystallization from a suitable solvent (e.g., ethanol).
- Drying and Characterization: Dry the purified product under vacuum and characterize it using appropriate analytical techniques (e.g., NMR, IR, melting point).

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